

A Comparative Performance Benchmark of Isonox® Antioxidants in Lubricants

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Compound of Interest

Compound Name: Isonox

Cat. No.: B1238518

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This guide provides a comprehensive comparison of **Isonox®** phenolic antioxidants with other alternatives used in lubricants. The content is tailored for researchers, scientists, and formulation professionals in the lubricant industry, offering objective performance insights and detailed experimental methodologies.

Introduction to Isonox® in Lubricant Formulations

Isonox® antioxidants, developed by SI Group, are a series of hindered phenolic antioxidants designed to enhance the thermal and oxidative stability of lubricants.[1][2][3] These additives play a crucial role in extending the service life of lubricants by preventing degradation processes that lead to viscosity increase, sludge formation, and the generation of corrosive byproducts.[4] **Isonox®** products are part of a broader portfolio of lubricant additives that also includes aminic antioxidants, often marketed under the Ethanox™ brand.

This guide will focus on the performance characteristics of **Isonox®** antioxidants, comparing them with other widely used phenolic and aminic antioxidants.

Chemical Structure and Mechanism of Action

Isonox® 132 and **Isonox®** 232 are two key phenolic antioxidants in this product line. Their chemical structures are detailed below.

Isonox® 132 is chemically identified as 4-sec-butyl-2,6-di-tert-butylphenol, with the CAS Number 17540-75-9.[5][6]

Isonox® 232 is chemically known as 2,6-di-tert-butyl-4-nonylphenol, with the CAS Number 4306-88-1.[\[7\]](#)

The antioxidant activity of these hindered phenols stems from their ability to donate a hydrogen atom from the hydroxyl group to neutralize peroxy radicals, which are key propagators in the lubricant oxidation chain reaction. This process is illustrated in the signaling pathway diagram below.

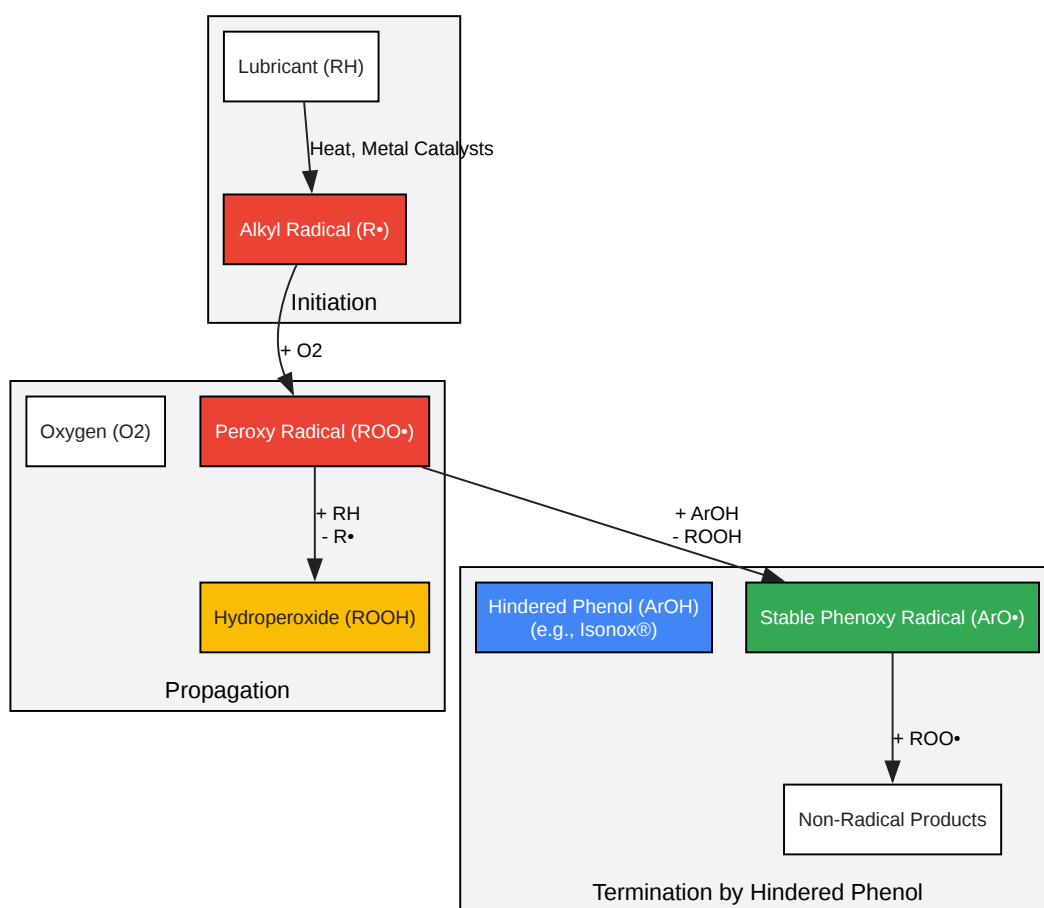


Figure 1: Antioxidant Mechanism of Hindered Phenols.

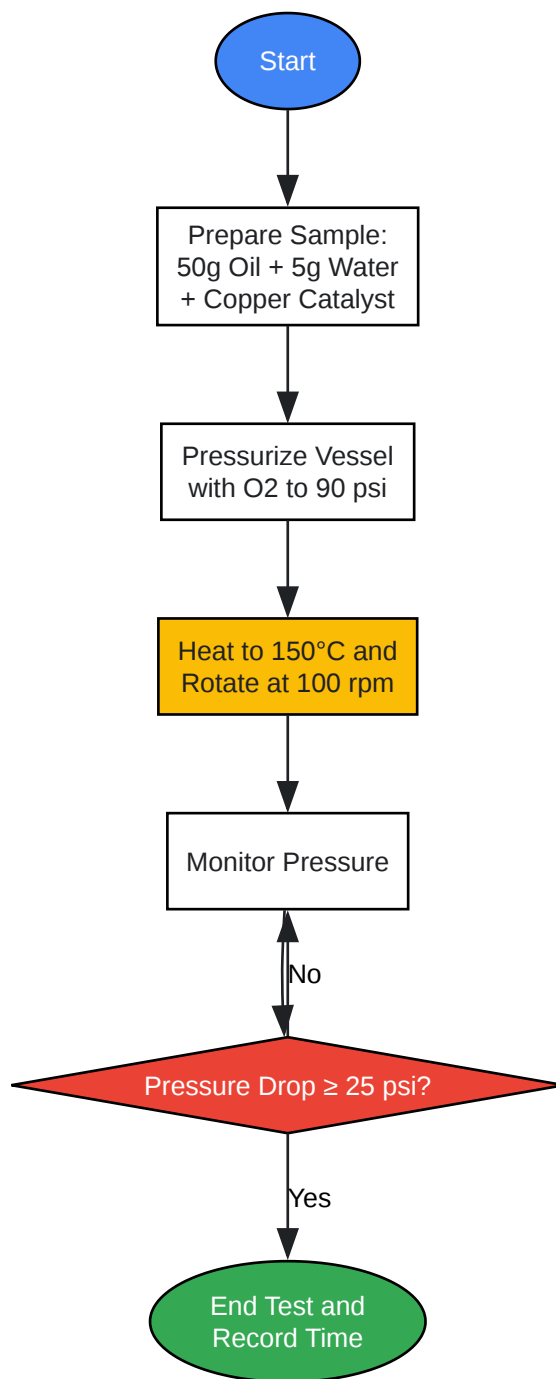


Figure 2: RPVOT Experimental Workflow.

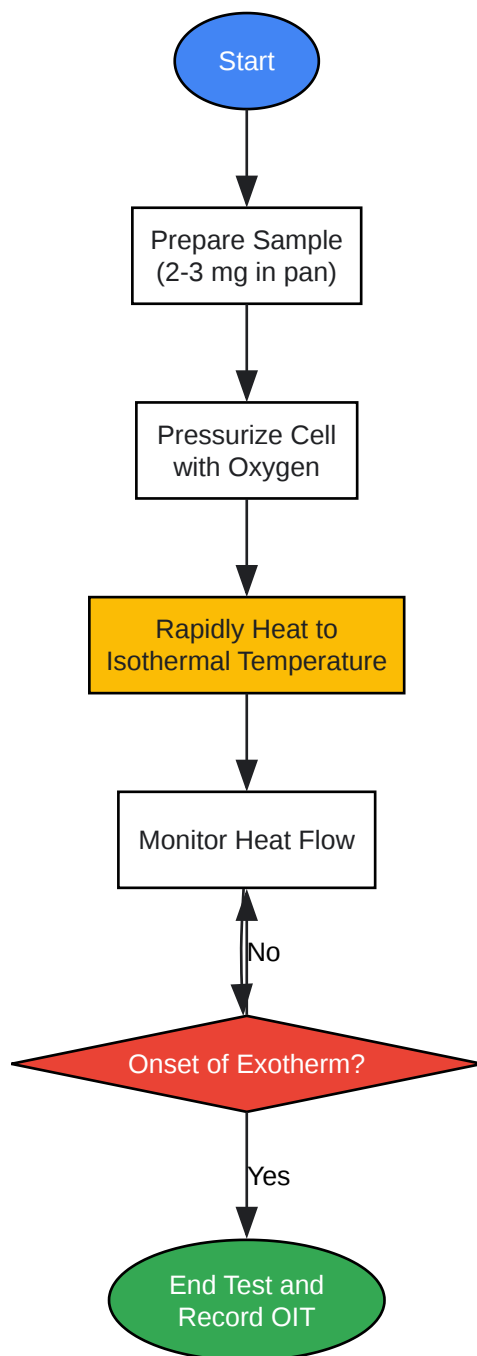


Figure 3: PDSC Experimental Workflow.

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References

- 1. Bot Verification [rasayanjournal.co.in]
- 2. scribd.com [scribd.com]
- 3. Mechanism of Hindered Phenol Antioxidant [vinatiorganics.com]
- 4. Cas 17540-75-9,4-SEC-BUTYL-2,6-DI-TERT-BUTYLPHENOL | lookchem [lookchem.com]
- 5. accustandard.com [accustandard.com]
- 6. 4-sec-Butyl-2,6-di-tert-butylphenol | C18H30O | CID 86583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. accustandard.com [accustandard.com]
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